

## Personal protective equipment for handling Probenecid-d7

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Compound of Interest					
Compound Name:	Probenecid-d7				
Cat. No.:	B15560182	Get Quote			

## Essential Safety and Handling Guide for Probenecid-d7

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Probenecid-d7**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment. **Probenecid-d7** is a deuterated form of Probenecid, and its material safety properties are considered to be identical to the parent compound.

### Personal Protective Equipment (PPE) Requirements

Proper selection and consistent use of Personal Protective Equipment are the primary defense against chemical exposure. The following table summarizes the required PPE for various operations involving **Probenecid-d7**.



Operation	Eye/Face Protection	Skin/Body Protection	Respiratory Protection	Hand Protection
Storage and Transport	Tightly fitting safety goggles with side-shields.	Wear suitable protective clothing.[1]	Not generally required if containers remain sealed in a well-ventilated area.	Chemical impermeable gloves.[1]
Handling and Use (Solid Form)	Tightly fitting safety goggles with side-shields conforming to EN 166(EU) or NIOSH (US).[1]	Wear suitable protective clothing. Avoid contact with skin.	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face respirator is recommended in such cases.[1][2]	Chemical impermeable gloves.[1]
Solution Preparation and Use	Tightly fitting safety goggles with side-shields and a face shield.	Wear suitable protective clothing. Avoid contact with skin and eyes.[1]	Use in a well-ventilated area. Avoid breathing vapors or mists. [1]	Chemical impermeable gloves.[1]
Accidental Spill Cleanup	Tightly fitting safety goggles with side-shields.	Wear suitable protective clothing.[1]	Wear self- contained breathing apparatus for major spills.[1]	Chemical impermeable gloves.[1]



### **Operational Plan: Safe Handling and Storage**

#### Handling:

- Handle in a well-ventilated place.[1]
- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]
- Do not eat, drink, or smoke when using this product.[1][3]
- Wash hands and any exposed skin thoroughly after handling.[2]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Probenecid may be light sensitive and should be protected from light.[1]
- Store apart from foodstuff containers or incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[1][3]
- Probenecid tablets should be stored at a temperature less than 40°C, preferably between 15-30°C.[1]

### **First Aid Measures**

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor.[1][2]



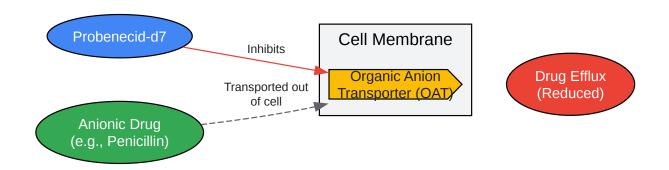
 If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1][3][4]

### **Disposal Plan**

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[4]
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.[1]
- Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning.[1]

# Mechanism of Action: Inhibition of Organic Anion Transporters

Probenecid is known to interact with organic anion transporters (OATs), which are crucial for the transport of various substances across cell membranes, including in the kidneys. By inhibiting these transporters, Probenecid can alter the pharmacokinetics of other drugs.



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#### References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
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